Technical Guide: Solubility Profile & Solvent Selection for 7-Bromo-5-methoxyquinoline

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Compound of Interest	
Compound Name:	*7-Bromo-5-methoxyquinoline*
CAS No.:	*1378860-76-4*
Cat. No.:	*B1376925*

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Executive Summary

7-Bromo-5-methoxyquinoline (CAS: 1378860-76-4) is a critical heterocyclic intermediate used primarily in the synthesis of kinase inhibitors and complex pharmacophores.[1][2][3] Its utility relies on the orthogonal reactivity of the C7-bromine (for cross-coupling) and the C5-methoxy group (electronic modulation).

This guide addresses the practical solubility challenges associated with this compound. While often treated as a generic lipophilic heterocycle, its specific substitution pattern creates a distinct solubility window. This document provides a validated physicochemical analysis, empirical solubility data, and standardized protocols for solvent selection in synthesis and purification.[4]

Part 1: Physicochemical Profile & Structural Analysis

To predict and manipulate solubility, one must understand the molecular architecture of the compound.[4] **7-Bromo-5-methoxyquinoline** is not merely "hydrophobic"; it is a lipophilic

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weak base with specific hydrogen-bonding capabilities.

Structural Determinants of Solubility[4]

- The Quinoline Core: A planar, aromatic bicyclic system. It provides high lipophilicity (stacking interactions) but low aqueous solubility. The nitrogen atom (N1) is a hydrogen bond acceptor and weakly basic (pKa ~4.9 for unsubstituted quinoline), allowing solubility modulation via pH.
- C7-Bromine Substituent: A heavy, lipophilic halogen. It significantly increases the partition coefficient (LogP), making the molecule highly soluble in halogenated and non-polar aprotic solvents while reducing solubility in polar protic solvents.
- C5-Methoxy Group: An electron-donating group (EDG). While it adds some polarity via the oxygen atom (H-bond acceptor), the methyl cap prevents it from acting as a donor. It slightly enhances solubility in alcohols compared to the bromo-quinoline core alone.

Implication: The molecule is best solvated by polar aprotic solvents (dipole-dipole interactions) and halogenated solvents (dispersion forces). It acts as a hydrotrope in aqueous acid but precipitates rapidly upon neutralization.

Part 2: Solubility Landscape

The following data aggregates empirical observations and vendor-reported specifications. These values represent thermodynamic solubility at 25°C.

Table 1: Solubility Profile in Organic Solvents

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Solvent Class	Specific Solvent	Solubility Rating	Est. Conc. (mg/mL)*	Primary Application
Polar Aprotic	DMSO	High	> 50	Biological Assays, Stock Solutions
Polar Aprotic	DMF	High	> 40	Cross-coupling Reactions (Suzuki/Buchwald)
Halogenated	Dichloromethane (DCM)	High	> 100	Extraction, Chromatography Loading
Halogenated	Chloroform	High	> 100	NMR analysis, Synthesis
Polar Protic	Methanol	Moderate	10 – 20	Recrystallization (with heat)
Polar Protic	Ethanol	Low-Moderate	5 – 15	Recrystallization (Anti-solvent)
Esters	Ethyl Acetate	Moderate	5 – 10	Extraction, TLC Eluent
Non-Polar	Hexanes / Heptane	Insoluble	< 1	Anti-solvent for precipitation
Aqueous	Water (pH 7)	Insoluble	< 0.1	Wash solvent

*Note: Values are approximate ranges derived from structural analogues and vendor data [1, 2]. Precise values must be determined empirically per batch.

Solvent Selection Logic (Graphviz Diagram)

The following decision tree illustrates the logical flow for selecting a solvent based on the intended experimental outcome (Reaction, Purification, or Analysis).

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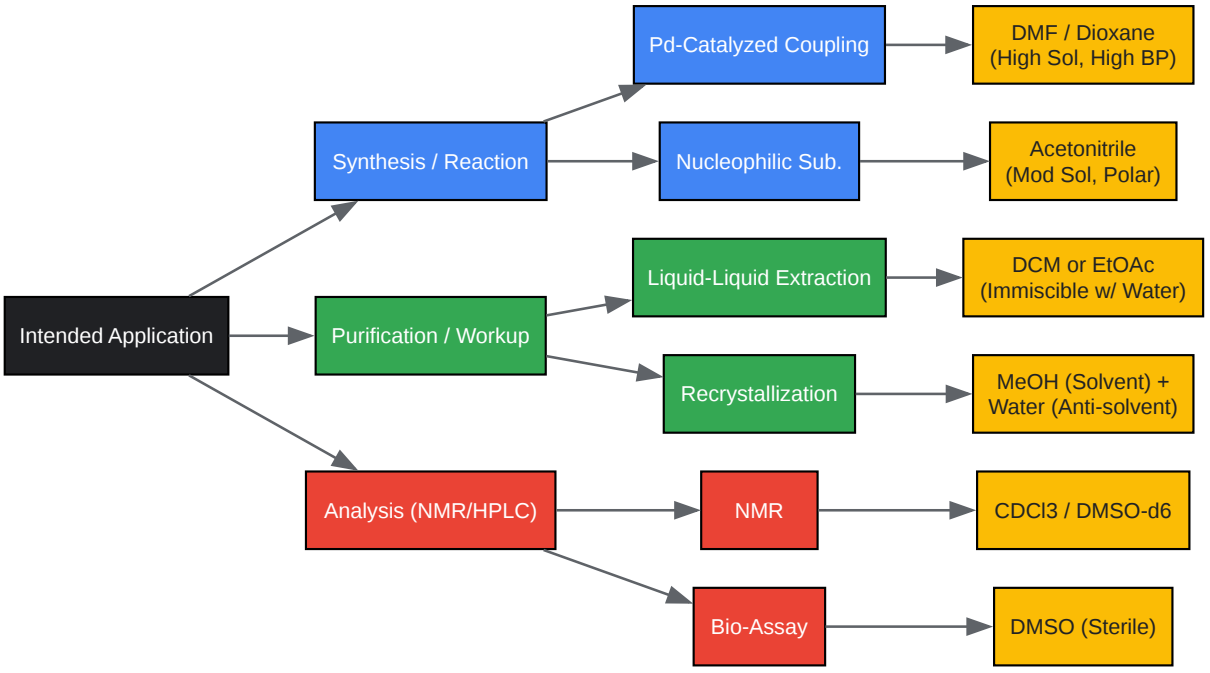

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Figure 1: Solvent Selection Decision Matrix for **7-Bromo-5-methoxyquinoline** workflows.

Part 3: Experimental Protocols

Protocol A: Thermodynamic Solubility Determination (Shake-Flask Method)

For validating exact solubility limits prior to formulation or scale-up.

Materials:

- **7-Bromo-5-methoxyquinoline** (Solid, >98% purity)
- Target Solvent (HPLC Grade)
- 0.45 µm PTFE Syringe Filter
- Agilent 1200 HPLC (or equivalent UV-Vis spectrophotometer)

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Workflow:

- Saturation: Add excess solid (~50 mg) to a glass vial containing 1.0 mL of the target solvent.
- Equilibration: Agitate the suspension at 25°C for 24 hours (orbital shaker at 200 rpm).
  - Check point: If the solution becomes clear, add more solid until a persistent precipitate remains.
- Phase Separation: Centrifuge the mixture at 10,000 rpm for 5 minutes.
- Filtration: Draw the supernatant into a syringe and filter through a 0.45 µm PTFE filter to remove micro-particulates.
- Quantification: Dilute the filtrate (typically 1:100 in Acetonitrile) and analyze via HPLC-UV (254 nm). Calculate concentration against a standard curve.

Protocol B: Recrystallization Strategy

The primary method for purifying this intermediate from crude reaction mixtures.

Concept: Utilize the steep solubility curve in Methanol (soluble hot, moderately soluble cold) or a Solvent/Anti-Solvent pair (DCM/Hexanes).

Step-by-Step (Methanol Method):

- Dissolve crude **7-Bromo-5-methoxyquinoline** in minimal boiling Methanol (approx. 10 mL per gram).
- If insoluble particulates remain (e.g., inorganic salts), filter hot through a pre-warmed celite pad.
- Allow the filtrate to cool slowly to room temperature on the benchtop (do not rush with ice bath yet).
- Once crystals initiate, cool to 0°C - 4°C for 2 hours.
- Filter the off-white/tan needles and wash with cold Methanol (-20°C).

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- Yield Check: If yield is low, concentrate the mother liquor and repeat, or add water dropwise to the methanol solution to force precipitation (Anti-solvent method).

Part 4: Synthesis & Reaction Media Implications[5] [7]

When using **7-Bromo-5-methoxyquinoline** as a starting material, solvent choice dictates reaction kinetics and byproduct formation.

Cross-Coupling Reactions (Suzuki-Miyaura)

The C7-Bromine is the reactive handle.

- Recommended Solvent:1,4-Dioxane or DMF.
- Reasoning: These high-boiling solvents solubilize both the lipophilic quinoline and the palladium catalyst system. They also tolerate the elevated temperatures (80-100°C) required for oxidative addition at the hindered C7 position [3].

Nucleophilic Substitution

If targeting the methoxy group (demethylation) or the nitrogen (N-oxidation):

- Recommended Solvent:DCM (for mCPBA oxidation) or Acetonitrile.
- Reasoning: DCM is non-coordinating and solubilizes the oxidant. Acetonitrile is polar enough to stabilize charged intermediates without participating in the reaction.

Workflow Visualization (Graphviz)

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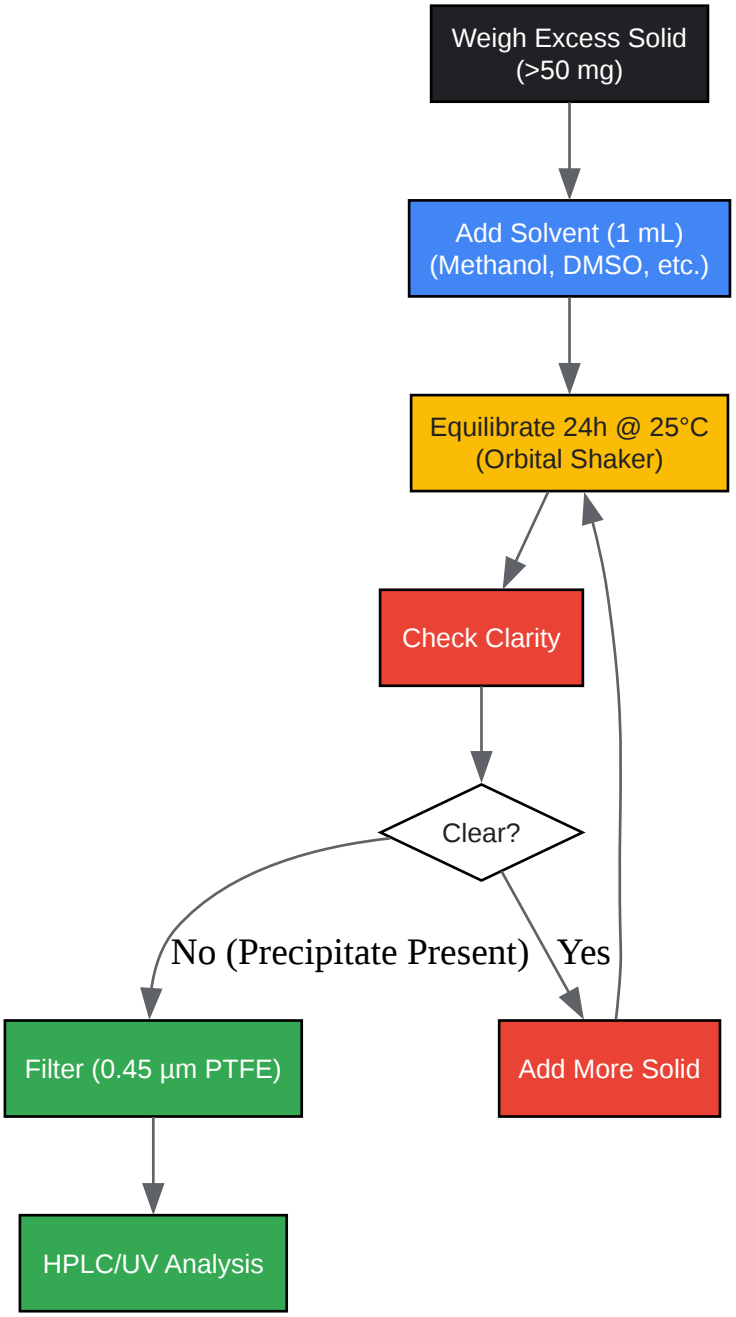

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Figure 2: Standard Operating Procedure (SOP) for determining thermodynamic solubility.

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